

In-Depth Technical Guide to 2'-O-Tosyladenosine

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2'-O-Tosyladenosine

Cat. No.: B8282233

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2'-O-Tosyladenosine is a chemically modified nucleoside, an analog of the naturally occurring adenosine. The addition of a tosyl (p-toluenesulfonyl) group to the 2'-hydroxyl position of the ribose sugar significantly alters the molecule's chemical properties, making it a valuable intermediate in the synthesis of various other adenosine derivatives. This modification can influence the molecule's stability, reactivity, and potential biological activity, rendering it a subject of interest in medicinal chemistry and drug development for creating novel therapeutic agents.

While the 5'-O-tosyl and 3'-O-tosyl isomers of adenosine are more commonly documented, the 2'-O-tosyl derivative provides a unique scaffold for synthetic transformations. Its strategic use allows for selective modifications at the 2'-position, which is crucial for the development of oligonucleotides and other nucleoside-based drugs.

Chemical and Physical Data

Quantitative data for **2'-O-Tosyladenosine** is not as widely available as for its isomers. The following table summarizes the available information. For comparative purposes, data for the more common 5'-O-Tosyladenosine is also included.

Property	2'-O-Tosyladenosine	5'-O-Tosyladenosine
CAS Number	Not readily available	5135-30-8[1]
Molecular Formula	C ₁₇ H ₁₉ N ₅ O ₆ S	C ₁₇ H ₁₉ N ₅ O ₆ S[1]
Molecular Weight	421.43 g/mol	421.43 g/mol [1]
Appearance	Solid (predicted)	White to Off-White Solid[1]
Melting Point	Not available	151-153 °C[2]
Solubility	Not available	DMSO (Slightly), Methanol (Slightly, Heated)[1]

Synthesis of 2'-O-Tosyladenosine

A convenient and regioselective method for the synthesis of **2'-O-Tosyladenosine** has been reported. The following protocol is based on the published literature.

Experimental Protocol: Regioselective Tosylation of Adenosine

Materials:

- Adenosine
- Sodium p-toluenesulfinate
- Sodium hypochlorite solution
- Appropriate solvent system (e.g., aqueous pyridine)
- Standard laboratory glassware and purification apparatus (e.g., chromatography columns)

Procedure:

- Dissolve adenosine in the chosen solvent system.
- Add sodium p-toluenesulfinate to the reaction mixture.

- Slowly add a solution of sodium hypochlorite to the mixture while stirring at a controlled temperature. The reaction is proposed to proceed through the in-situ formation of p-toluenesulfonyl chloride.
- Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction and perform an aqueous work-up to remove inorganic salts.
- Extract the product into an organic solvent.
- Dry the organic layer and concentrate it under reduced pressure.
- Purify the crude product using column chromatography to isolate **2'-O-Tosyladenosine**.
- Characterize the final product using spectroscopic methods (e.g., ^1H NMR, ^{13}C NMR, Mass Spectrometry) to confirm its identity and purity.

Note: This protocol is a generalized representation. For precise details on reaction conditions, stoichiometry, and purification methods, it is imperative to consult the original research article.

Synthetic Workflow

The synthesis of **2'-O-Tosyladenosine** can be visualized as a multi-step chemical transformation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5'-Tosyladenosine | 5135-30-8 [chemicalbook.com]
- 2. 5'-Tosyladenosine | RUTHIGEN [ruthigen.com]

- To cite this document: BenchChem. [In-Depth Technical Guide to 2'-O-Tosyladenosine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8282233#2-o-tosyladenosine-cas-number\]](https://www.benchchem.com/product/b8282233#2-o-tosyladenosine-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com